Introduction: The Significance of the Pyridine-Piperidine Scaffold

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Compound of Interest

Compound Name:	*4-Bromo-3-formyl-2-(N-piperidinyl)pyridine*
CAS No.:	*1092352-43-6*
Cat. No.:	*B1461001*

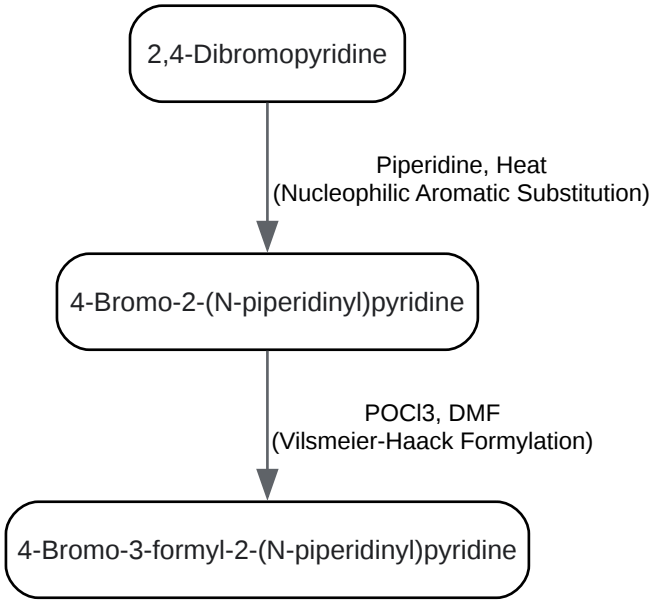
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The pyridine ring is a cornerstone in medicinal chemistry, forming the core of numerous FDA-approved drugs.[1] Its nitrogen atom acts as a hydrogen bond acceptor, enhancing the pharmacokinetic properties of drug candidates.[1] When combined with a piperidine moiety—a saturated heterocycle prevalent in natural alkaloids and synthetic pharmaceuticals—the resulting scaffold offers a rich three-dimensional architecture ideal for targeted biological interactions.[2][3] The further incorporation of a bromine atom and a formyl group introduces key functionalities: the bromine can serve as a handle for further cross-coupling reactions, while the aldehyde group is a versatile precursor for a multitude of chemical transformations. This guide elucidates a strategic approach to the synthesis of **4-Bromo-3-formyl-2-(N-piperidinyl)pyridine**, a molecule poised for exploration in drug development programs.

Proposed Synthetic Pathway: A Multi-step Approach

The synthesis of **4-Bromo-3-formyl-2-(N-piperidinyl)pyridine** can be logically approached through a three-step sequence, commencing with a commercially available precursor. The proposed pathway is designed to control regioselectivity and maximize yield.

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Caption: Proposed synthetic workflow for **4-Bromo-3-formyl-2-(N-piperidinyl)pyridine**.

Step 1: Synthesis of the Starting Material, 2,4-Dibromopyridine

While 2,4-dibromopyridine is commercially available, it can also be synthesized from 2,4-dihydroxypyridine.[4]

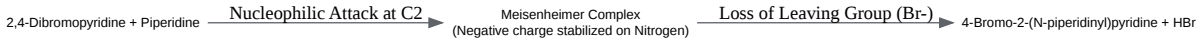
Protocol 1: Synthesis of 2,4-Dibromopyridine

- Combine 2,4-dihydroxypyridine (1.0 eq) and phosphorus oxybromide ($POBr_3$, 3.3 eq) in a Schlenk flask.
- Heat the mixture to 125 °C for 4.5 hours under an inert atmosphere.
- After cooling to room temperature, carefully pour the reaction mixture into ice-water.
- Neutralize the solution with sodium carbonate (Na_2CO_3) and extract the product with dichloromethane (CH_2Cl_2).
- Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), and remove the solvent under reduced pressure to yield 2,4-dibromopyridine.[4]

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Step 2: Regioselective Nucleophilic Aromatic Substitution (SNAr)

The introduction of the piperidine ring is achieved via a nucleophilic aromatic substitution reaction. In 2,4-dibromopyridine, both the C2 and C4 positions are activated for nucleophilic attack.[5][6] However, the C2 position is generally more electrophilic due to its proximity to the ring nitrogen. The bromine atom at this position is therefore preferentially displaced by piperidine.



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Caption: Mechanism of the SNAr reaction on 2,4-dibromopyridine.

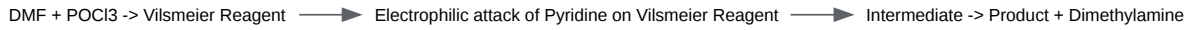
Protocol 2: Synthesis of 4-Bromo-2-(N-piperidinyl)pyridine

- In a sealed vessel, dissolve 2,4-dibromopyridine (1.0 eq) in an excess of piperidine (used as both reactant and solvent).
- Heat the reaction mixture to 80-100 °C and stir for 12-24 hours, monitoring the reaction by TLC.
- Upon completion, cool the mixture and remove the excess piperidine under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with water to remove piperidinium hydrobromide.
- Dry the organic layer over Na_2SO_4, filter, and concentrate to obtain the crude product.
- Purify by column chromatography on silica gel to yield pure 4-Bromo-2-(N-piperidinyl)pyridine.

Step 3: Vilsmeier-Haack Formylation

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The final step is the introduction of the formyl group at the C3 position. The Vilsmeier-Haack reaction is a classic method for formylating electron-rich aromatic rings.[7][8][9] The 2-(N-piperidinyl) group is an activating, ortho-, para-directing group. With the C4 position blocked by bromine and the C6 position sterically hindered, the formylation is expected to occur regioselectively at the C3 position.



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Caption: Simplified mechanism of the Vilsmeier-Haack formylation.

Protocol 3: Synthesis of **4-Bromo-3-formyl-2-(N-piperidinyl)pyridine**

- In a round-bottom flask, cool N,N-dimethylformamide (DMF) to 0 °C.
- Slowly add phosphorus oxychloride ($POCl_3$, 1.5 eq) dropwise, maintaining the temperature at 0 °C, and stir for 30 minutes to form the Vilsmeier reagent.[10]
- Add a solution of 4-Bromo-2-(N-piperidinyl)pyridine (1.0 eq) in DMF to the Vilsmeier reagent at 0 °C.
- Allow the reaction to warm to room temperature and then heat to 60-80 °C for 4-6 hours.
- Cool the reaction mixture and pour it onto crushed ice, followed by neutralization with a saturated sodium bicarbonate solution.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over Na_2SO_4, and concentrate under reduced pressure.
- Purify the residue by column chromatography to afford the final product, **4-Bromo-3-formyl-2-(N-piperidinyl)pyridine**.

Characterization and Data Presentation

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The structural confirmation of the synthesized compounds would rely on standard analytical techniques. The expected data is summarized below.

Compound	Molecular Formula	Molecular Weight	Expected ^{1}H NMR Signals ($CDCl_3$, δ ppm)	Expected Mass Spec (m/z)
2,4-Dibromopyridine	$C_5H_3Br_2N$	236.89	8.25 (d, 1H), 7.55 (s, 1H), 7.40 (d, 1H)[11]	235, 237, 239 $[M]^+$
4-Bromo-2-(N-piperidinyl)pyridine	$C_{10}H_{13}BrN_2$	241.13	~7.9 (d, 1H, H-6), ~6.8 (d, 1H, H-5), ~6.7 (s, 1H, H-3), ~3.5 (t, 4H, piperidine-CH_2-N), ~1.6 (m, 6H, piperidine-CH_2)	240, 242 $[M]^+$
4-Bromo-3-formyl-2-(N-piperidinyl)pyridine	$C_{11}H_{13}BrN_2O$	285.14	~10.2 (s, 1H, CHO), ~8.1 (d, 1H, H-6), ~7.0 (d, 1H, H-5), ~3.4 (t, 4H, piperidine-CH_2-N), ~1.7 (m, 6H, piperidine-CH_2)	284, 286 $[M]^+$

Note: Expected ^{1}H NMR shifts are estimates based on analogous structures and general chemical shift principles. Actual values may vary.[12][13][14][15]

Potential Applications in Drug Discovery

The **4-Bromo-3-formyl-2-(N-piperidinyl)pyridine** scaffold is a promising starting point for the development of new therapeutic agents.

- Kinase Inhibitors: Many kinase inhibitors feature a substituted pyridine core that interacts with the hinge region of the kinase domain. The functional groups on the synthesized

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molecule could be elaborated to target specific kinases involved in cancer or inflammatory diseases.

- CNS-Active Agents: The piperidine ring is a common feature in drugs targeting the central nervous system. The lipophilicity and conformational flexibility it imparts can be crucial for blood-brain barrier penetration and receptor binding.
- Antibacterial Agents: Pyridine derivatives have been explored for their antibacterial properties.[2][16] The synthesized compound could be tested against a panel of pathogenic bacteria or serve as a template for new antibacterial agents.
- Fragment-Based Drug Design: This molecule can be used as a fragment in screening campaigns to identify initial hits against various biological targets. The bromine atom provides a convenient point for synthetic elaboration to grow the fragment into a more potent lead compound.

Conclusion

This guide has outlined a robust and scientifically sound synthetic route for **4-Bromo-3-formyl-2-(N-piperidinyl)pyridine**. By leveraging well-established reactions such as nucleophilic aromatic substitution and Vilsmeier-Haack formylation, this novel compound can be accessed for further investigation. Its unique combination of a pyridine core, a piperidine substituent, and versatile functional groups makes it a molecule of significant interest for medicinal chemists and drug discovery professionals.

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